

Juncusol 2-O-glucoside: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Juncusol 2-O-glucoside

Cat. No.: B15498191

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For research and drug development professionals, **Juncusol 2-O-glucoside** and its aglycone, Juncusol, represent a promising area of natural product chemistry with demonstrated biological activities. This technical guide provides a comprehensive summary of the available data on **Juncusol 2-O-glucoside**, with a significant focus on the more extensively studied Juncusol, detailing its chemical properties, biological effects, and methodologies for its investigation.

Core Chemical Data

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Juncusol 2-O-glucoside	175094-14-1[1][2][3]	C ₂₄ H ₂₈ O ₇ [1][2][3]	428.47[1][3]
Juncusol	62023-90-9[4][5][6][7]	C ₁₈ H ₁₈ O ₂ [4][5][6][7]	266.34[7]

Biological Activity of Juncusol

While specific biological activity data for **Juncusol 2-O-glucoside** is limited in publicly available literature, its aglycone, Juncusol, has been the subject of several studies. The data strongly suggests that Juncusol possesses significant antiproliferative and antimicrobial properties. It is hypothesized that **Juncusol 2-O-glucoside** may serve as a prodrug, releasing the active Juncusol upon hydrolysis in vivo.

Antiproliferative Activity

Juncusol has demonstrated notable cytotoxic effects against a range of human cancer cell lines. The primary mechanism of action is believed to be the induction of apoptosis.

Cell Line	Cancer Type	IC ₅₀ / ED ₅₀ (µg/mL)	Reference
CCRF-CEM	Human Lymphoblastic Leukemia	9.3	[2]
B-16	Mouse Melanoma	12.5	[2]
L-1210	Mouse Lymphocytic Leukemia	13.8	[2]
KB	Human Epidermoid Nasopharynx Carcinoma	0.3	[3]

Flow cytometric analysis of HeLa cells treated with Juncusol indicated an increase in the cell population in the G2/M and sub-G1 phases, which is indicative of cell cycle arrest and apoptosis.[1] The pro-apoptotic activity was further supported by the detection of active caspases-3, 8, and 9.[1] It has also been suggested that Juncusol inhibits tubulin polymerization in vitro.[1]

Antimicrobial Activity

Juncusol has been shown to possess antimicrobial properties against various bacteria.

Experimental Protocols

MTT Assay for Cytotoxicity

This protocol is a standard colorimetric assay for assessing cell metabolic activity and, by inference, cell viability.

Materials:

- Juncusol (dissolved in a suitable solvent like DMSO)
- Human cancer cell lines (e.g., CCRF-CEM, B-16, L-1210)

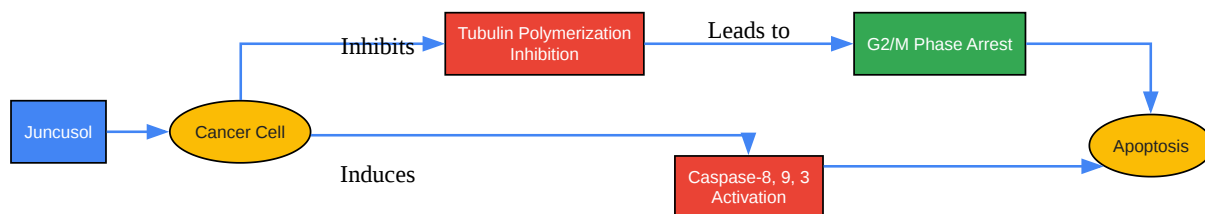
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Treat the cells with various concentrations of Juncusol and incubate for a further 48-72 hours.
- Add 20 μ L of MTT solution to each well and incubate for 4 hours at 37°C.
- Remove the medium and add 150 μ L of solubilization buffer to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the cell viability as a percentage of the control (untreated cells) and determine the IC₅₀ value.

Signaling and Workflow Diagrams

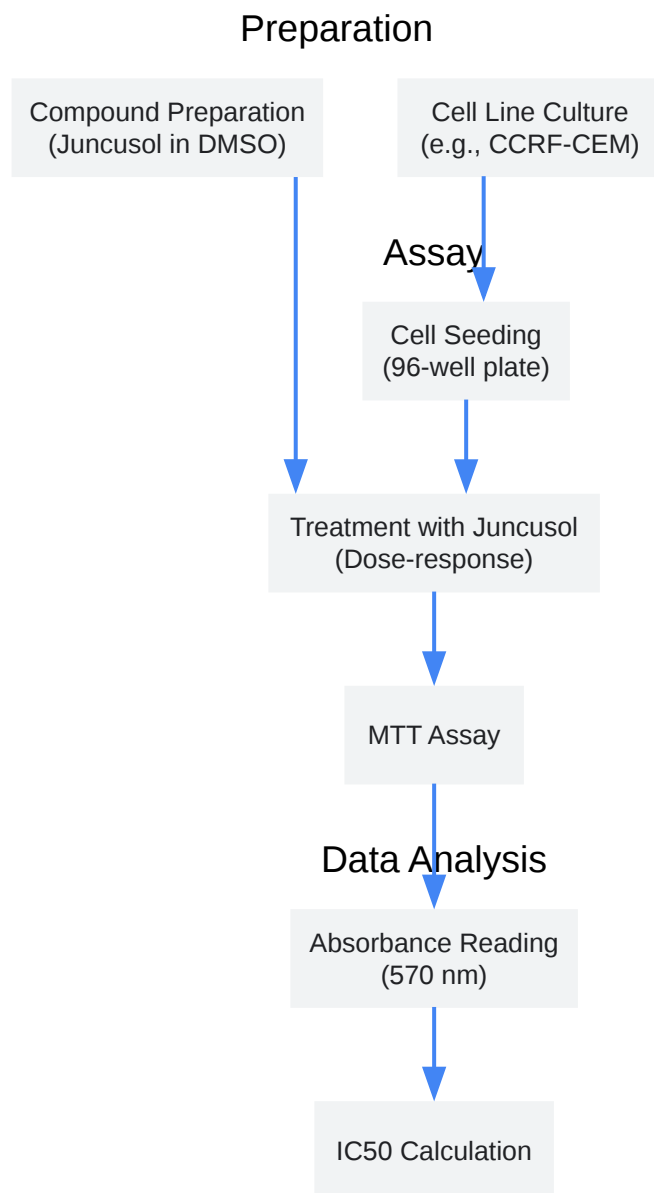
The following diagram illustrates the proposed mechanism of Juncusol-induced apoptosis.



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Proposed mechanism of Juncusol-induced apoptosis.

This workflow diagram outlines the key steps in evaluating the cytotoxic properties of a compound like Juncusol.



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Workflow for determining the in vitro cytotoxicity of Juncusol.

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